

Barium phosphate CAS number and safety data sheet

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Barium phosphate

Cat. No.: B080940

[Get Quote](#)

An In-depth Technical Guide to Barium Phosphate

This guide provides comprehensive information on **barium phosphate** for researchers, scientists, and professionals in drug development. It covers the chemical identifiers, safety data, and handling protocols for this inorganic compound.

Chemical Identification

Barium phosphate can refer to several compounds, the most common of which is tribarium diphosphate. Another relevant compound is barium hydrogen phosphate.

| Compound Name | Synonyms | Molecular Formula | CAS Number | EC Number |
|---------------------------|---------------------------|------------------------------|------------|-----------|
| Tribarium diphosphate | Barium orthophosphate | $\text{Ba}_3(\text{PO}_4)_2$ | 13517-08-3 | 236-856-9 |
| Barium hydrogen phosphate | Barium phosphate, dibasic | BaHPO_4 | 10048-98-3 | 233-159-1 |

Physical and Chemical Properties

The properties of the two common forms of **barium phosphate** are summarized below.

| Property | Tribarium diphosphate | Barium hydrogen phosphate | References |
|---------------------|-----------------------|---------------------------|------------|
| Molecular Weight | 601.92 g/mol | 233.31 g/mol | [1] |
| Appearance | White powder | White powder | [2][3] |
| Odor | Odorless | Odorless | [2][4] |
| Melting Point | Not Available | 410 °C | [3] |
| Boiling Point | Not Available | Decomposes | [3] |
| Solubility in water | Insoluble | Slightly soluble | [2][3] |
| Specific Gravity | Not Available | 4.165 | [3] |

Safety Data Sheet Summary

This section provides a summary of the safety information for **barium phosphate**, primarily focusing on tribarium diphosphate as it is the more common form. The hazards are similar for other barium salts.

Hazard Identification

Barium phosphate is classified as hazardous. The primary routes of exposure are inhalation and ingestion.

| Hazard Class | Category | Hazard Statement |
|--------------------------------|------------|--|
| Acute toxicity, Oral | Category 4 | H302: Harmful if swallowed |
| Acute toxicity, Inhalation | Category 4 | H332: Harmful if inhaled |
| Skin irritation | Category 2 | H315: Causes skin irritation |
| Eye irritation | Category 2 | H319: Causes serious eye irritation |
| Specific target organ toxicity | Category 3 | H335: May cause respiratory irritation |

GHS Pictograms:[5]

- GHS07: Exclamation Mark

Signal Word: Warning[1][5]

First Aid Measures

| Exposure Route | First Aid Procedure | References |
|----------------|---|------------|
| Inhalation | Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. | [6] |
| Skin Contact | Remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists. | [6][7] |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention. | [6][7] |
| Ingestion | Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. | [6] |

Handling and Storage

- Handling: Use in a well-ventilated area or under a chemical fume hood.[\[6\]](#) Avoid generating dust.[\[1\]](#) Avoid contact with skin, eyes, and clothing.[\[7\]](#) Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[\[6\]](#)
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[7\]](#) Keep away from incompatible materials.

Personal Protective Equipment (PPE)

| Protection Type | Recommendation | References |
|-----------------|---|---------------------|
| Eye/Face | Wear safety glasses with side-shields or chemical goggles. | [1] |
| Skin | Wear impervious gloves and protective clothing to prevent skin exposure. | [6] |
| Respiratory | If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator. | [7] |

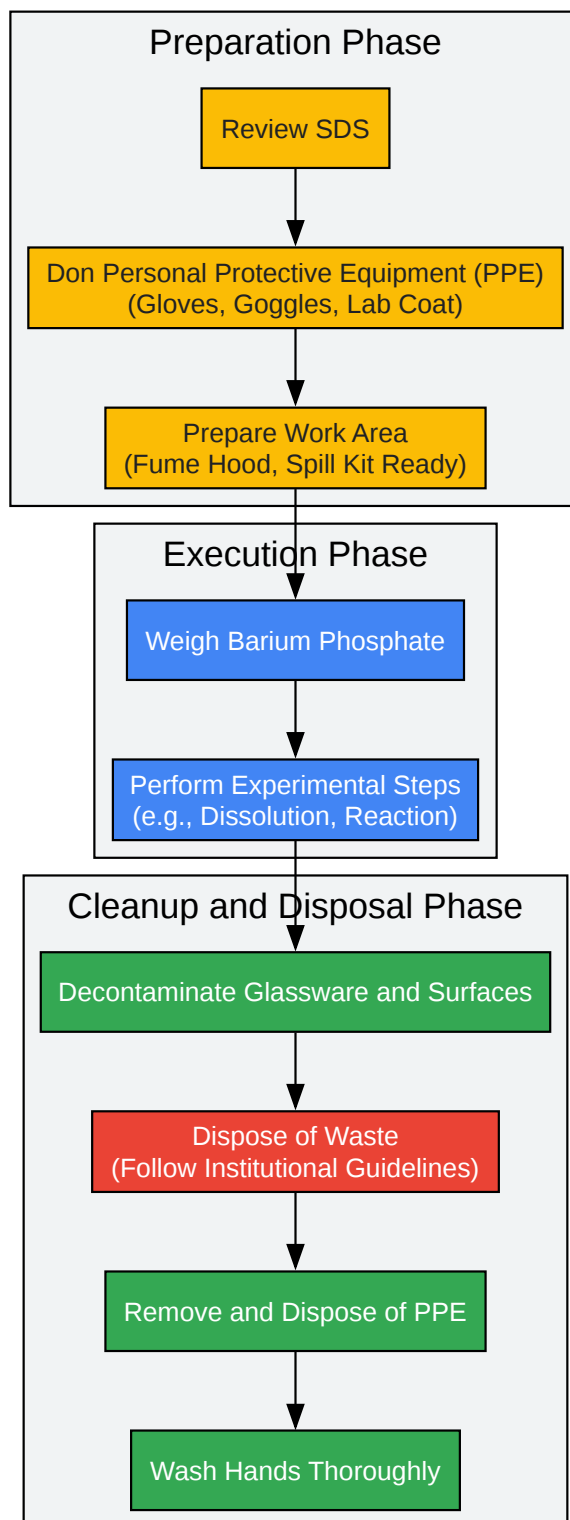
Occupational Exposure Limits

| Regulatory Body | Limit | Notes | References |
|-----------------|-----------------------|-------|---------------------|
| ACGIH TLV | 0.5 mg/m ³ | as Ba | [8] |
| OSHA PEL | 0.5 mg/m ³ | as Ba | [8] |
| NIOSH IDLH | 50 mg/m ³ | as Ba | [8] |

Experimental Protocol Workflow

The following diagram illustrates a general workflow for a laboratory experiment involving **barium phosphate**, emphasizing safety and handling procedures.

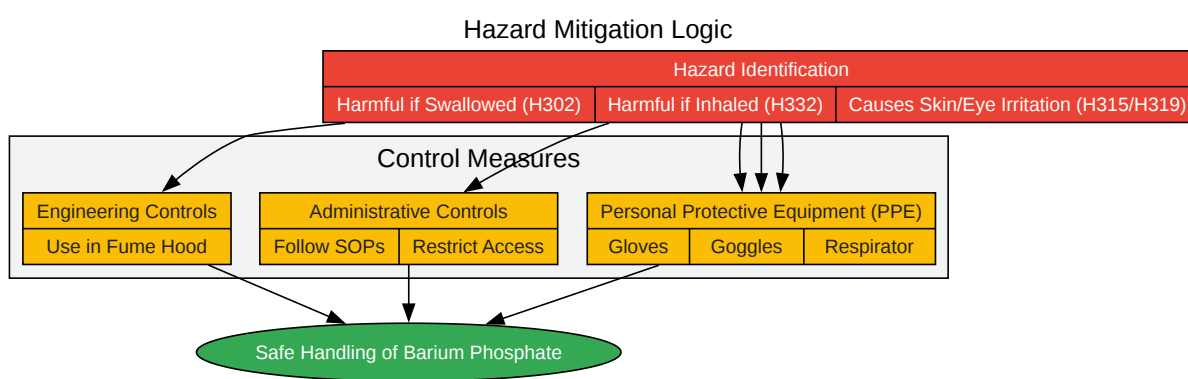
General Experimental Workflow for Barium Phosphate

[Click to download full resolution via product page](#)

Caption: A flowchart outlining the key steps and safety precautions for a typical laboratory experiment using **barium phosphate**.

Logical Relationship for Hazard Mitigation

The following diagram illustrates the logical relationship between identifying a hazard and implementing control measures when working with **barium phosphate**.



[Click to download full resolution via product page](#)

Caption: A diagram showing the relationship between identified hazards of **barium phosphate** and the corresponding control measures to ensure safe handling.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdhfinechemical.com [cdhfinechemical.com]
- 2. Barium phosphate - Wikipedia [en.wikipedia.org]

- 3. Barium Phosphate Dibasic - ProChem, Inc. [prochemonline.com]
- 4. assets.thermofisher.com [assets.thermofisher.com]
- 5. 磷酸钡 powder, -200 mesh, 99.9% trace metals basis | Sigma-Aldrich [sigmaaldrich.com]
- 6. pfaltzandbauer.com [pfaltzandbauer.com]
- 7. fishersci.com [fishersci.com]
- 8. Barium phosphate - Hazardous Agents | Haz-Map [haz-map.com]
- To cite this document: BenchChem. [Barium phosphate CAS number and safety data sheet]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b080940#barium-phosphate-cas-number-and-safety-data-sheet>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com